

Application Note: Solubilization and In Vivo Administration of [Leu5]-Enkephalin TFA

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Compound of Interest

Compound Name: [Leu5]-Enkephalin TFA(58822-25-6(free bas))

Cat. No.: B8103135

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Abstract & Scope

[Leu5]-Enkephalin (YGGFL) is an endogenous opioid peptide acting primarily on

-opioid receptors.[1] In research settings, it is frequently supplied as a Trifluoroacetate (TFA) salt due to the cleavage methods used in solid-phase peptide synthesis (SPPS).[2] While TFA salts are acceptable for in vitro assays, their direct use in in vivo models presents significant challenges: acidity-induced tissue necrosis and TFA-mediated cytotoxicity.

This guide provides a rigorous protocol for solubilizing [Leu5]-Enkephalin TFA for in vivo administration. It prioritizes physiological pH buffering, sterility, and stability management, distinguishing between acute (direct dissolution) and chronic (salt exchange) application requirements.

Pre-Formulation Analysis

Physicochemical Profile

Before handling the substance, understand the specific properties of the TFA salt form compared to the free base.

Property	Value / Characteristic	Implication for Protocol
Sequence	Tyr-Gly-Gly-Phe-Leu	Hydrophobic C-terminus (Leu/Phe); Hydrophilic N-terminus.
Molecular Weight	555.62 g/mol (Free Base)	Correction Factor: TFA salts typically contain 10–15% TFA by weight. Multiply desired mass by ~1.15 or use batch-specific elemental analysis.
Solubility	Water/PBS: >10 mg/mL DMSO: >50 mg/mL	Highly soluble in aqueous buffers; organic co-solvents (DMSO) rarely needed for standard doses.
Acidity (TFA)	Strong acid (pKa ~0.23)	Dissolving TFA salt in unbuffered saline yields pH ~2.0–3.0. Must use buffered vehicle.
Stability	< 5 min (Plasma)	Rapid hydrolysis by aminopeptidases. Solutions must be prepared fresh immediately before injection.

The TFA Challenge in In Vivo Models

TFA is a counter-ion that forms a strong acid in solution.

- **Local Toxicity:** Injection of unbuffered TFA salts (pH < 4) causes pain, inflammation, and potential necrosis at the injection site (IP/SC/IM).
- **Systemic Toxicity:** High levels of TFA can alter cellular metabolism and ion channel function.
- **Solution:** For low-dose acute studies (<5 mg/kg), buffering with PBS is usually sufficient. For high-dose or chronic studies, salt exchange (to acetate/chloride) is recommended.

Protocol A: Direct Solubilization (Acute/Low Dose)

Target Audience: Researchers performing acute analgesic or behavioral tests (e.g., tail-flick, hot plate) where the peptide dose is moderate (<10 mg/kg).

Reagents

- [Leu5]-Enkephalin TFA salt^[3]
- Vehicle: Sterile Phosphate Buffered Saline (PBS), pH 7.4 (10mM Phosphate, 137mM NaCl). Do not use unbuffered Saline (0.9% NaCl).
- 0.1 M NaOH and 0.1 M HCl (sterile filtered) for fine-tuning.
- Syringe filters (0.22 µm, PES or PVDF - Low Protein Binding).

Step-by-Step Procedure

Step 1: Mass Correction

Calculate the required mass based on the peptide content (usually 70-80% of the gross weight due to TFA and water).

Check the Certificate of Analysis (CoA) for the specific "Net Peptide Content".

Step 2: Dissolution in Buffer

- Weigh the lyophilized powder into a sterile polypropylene tube.
- Add 80% of the final volume of sterile PBS (pH 7.4).
- Vortex gently for 30–60 seconds. The peptide should dissolve rapidly.^[4]
 - Note: The solution may become slightly acidic (pH 5–6) due to the TFA, but the buffering capacity of PBS usually resists a drop to toxic levels (pH < 4) at concentrations below 5 mg/mL.

Step 3: pH Verification & Adjustment (CRITICAL)

- Spot 2 µL of the solution onto a pH indicator strip (range 5.0–9.0).

- Target pH: 7.2 – 7.6.
- Adjustment:
 - If pH < 7.0: Add 0.1 M NaOH in very small increments (1–5 µL), vortex, and re-check.
 - Caution: Enkephalins can precipitate or degrade at high pH (>9). Do not overshoot.

Step 4: Final Volume & Filtration

- Add PBS to reach the final target volume.
- Draw solution into a syringe.
- Attach a 0.22 µm PES (Polyethersulfone) filter.
- Filter into a fresh, sterile crimp-top vial or microcentrifuge tube.
 - Why PES? It has low affinity for peptides, minimizing loss of the active drug during filtration.

Protocol B: High-Concentration Stock (DMSO Method)

Target Audience: Researchers needing high concentrations (>20 mg/mL) for osmotic minipumps or intracerebroventricular (ICV) micro-injections where volume is limited.

- Solvent: Dissolve [Leu5]-Enkephalin TFA in 100% sterile DMSO to a concentration of 50–100 mg/mL.
 - Stability Note: Peptide stock in pure DMSO is stable at -20°C for months (avoid moisture).
- Dilution: On the day of the experiment, dilute the DMSO stock into sterile PBS.
 - Max DMSO limit: Ensure final DMSO concentration is <5% (IV/IP) or <1% (ICV) to avoid vehicle toxicity.

- pH Check: Even with DMSO, the TFA is present. Check pH of the final aqueous dilution and adjust as in Protocol A.

In Vivo Administration Strategy

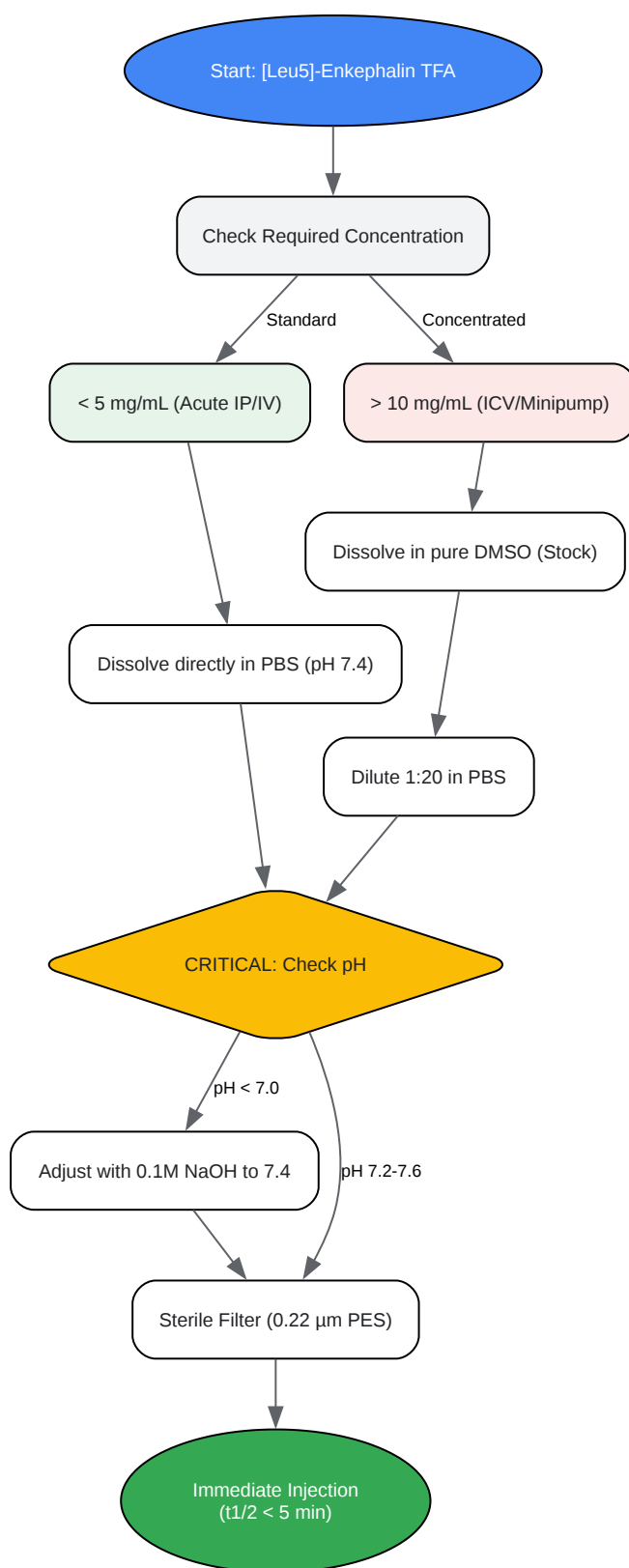
Stability & Protease Inhibition

Native [Leu5]-Enkephalin has a half-life of minutes due to enkephalinases (neprilysin, aminopeptidase N).

- Strategy 1 (Co-administration): Dissolve the peptide in a vehicle containing peptidase inhibitors:
 - Bestatin (Aminopeptidase inhibitor): 10–50 μ g/animal .
 - Thiorphan (Enkephalinase inhibitor): 10–50 μ g/animal .
- Strategy 2 (Route Optimization): Use ICV (Intracerebroventricular) administration to bypass plasma peptidases and the Blood-Brain Barrier (BBB).

Workflow Visualization

The following diagram illustrates the decision logic for formulating the peptide based on the intended application.



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Figure 1: Decision tree for solubilizing [Leu5]-Enkephalin TFA based on concentration requirements.

Troubleshooting & Quality Control

Observation	Root Cause	Corrective Action
Solution is cloudy	Peptide aggregation or salt precipitation.	Add 1–2% DMSO or sonicate briefly. Ensure pH is not near pI (5.5).
Injection causes writhes	Solution is too acidic (TFA effect) or hypertonic.	Re-check pH. Ensure vehicle is PBS, not water. Verify osmolarity.
No biological effect	Rapid degradation.	Prepare solution <10 mins before use. Add peptidase inhibitors (Bestatin/Thiorphan).

Advanced: TFA Removal (Salt Exchange)

For chronic toxicity studies or highly sensitive immunological assays, remove TFA completely.

- Resin Method: Dissolve peptide in water. Pass through a pre-washed acetate ion-exchange resin (e.g., Dowex 1x8, acetate form). Lyophilize the eluate.
- HCl Freeze-Drying: Dissolve peptide in 10 mM HCl. Freeze and lyophilize. Repeat 3x. The stronger acid (HCl) displaces TFA, and excess HCl is volatile during lyophilization (unlike TFA which "sticks"). Note: This yields a Hydrochloride salt.

References

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